

Application Notes and Protocols: Safety and Handling of Lanolin and Riboflavin (Vitamin B2)

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Compound of Interest

Compound Name: *Lanopylin B2*

Cat. No.: *B15558972*

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Disclaimer: The term "**Lanopylin B2**" does not correspond to a recognized chemical entity in standard databases. The provided information pertains to "Lanolin" and "Riboflavin (Vitamin B2)" based on the user's query. Researchers should verify the identity of their specific substance before applying these protocols.

Lanolin

Physical and Chemical Properties

Lanolin is a yellow, solid paste with no available information on its odor.^[1] It is stable under normal conditions and hazardous polymerization does not occur.^[1]

Property	Value
Physical State	Solid Paste[1]
Appearance	Yellow[1]
Melting Point/Range	38 - 40 °C / 100.4 - 104 °F[1]
Flash Point	209 °C / 408.2 °F[1]
Autoignition Temperature	445 °C / 833 °F[1]
Water Solubility	No information available
Incompatible Materials	Strong oxidizing agents[1]
Hazardous Decomposition	Carbon monoxide (CO), Carbon dioxide (CO2) [1]

Hazard Identification and Toxicity

Lanolin is not classified as a hazardous substance or mixture according to Regulation (EC) No 1272/2008. It does not require a hazard warning label in accordance with GHS criteria.

Endpoint	Result
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[2]

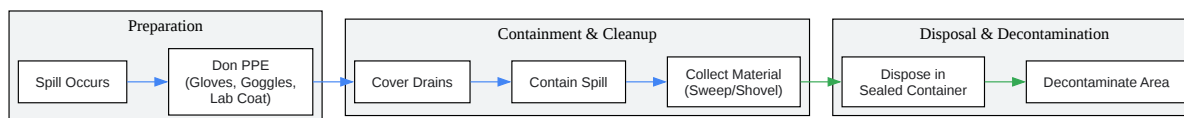
Experimental Protocols

- Ventilation: Ensure adequate ventilation in the handling area.[1]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side shields or goggles (compliant with EN 166).
[1]

- Hand Protection: Wear protective gloves (e.g., Nitrile rubber, Neoprene, Natural rubber, PVC). Inspect gloves before use.[1]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Hygiene Measures:
 - Avoid contact with skin, eyes, or clothing.[1]
 - Do not eat, drink, or smoke when using this product.[1]
 - Wash hands before breaks and after work.[1]
 - Remove and wash contaminated clothing before reuse.[1]

In case of a spill, follow these procedures:

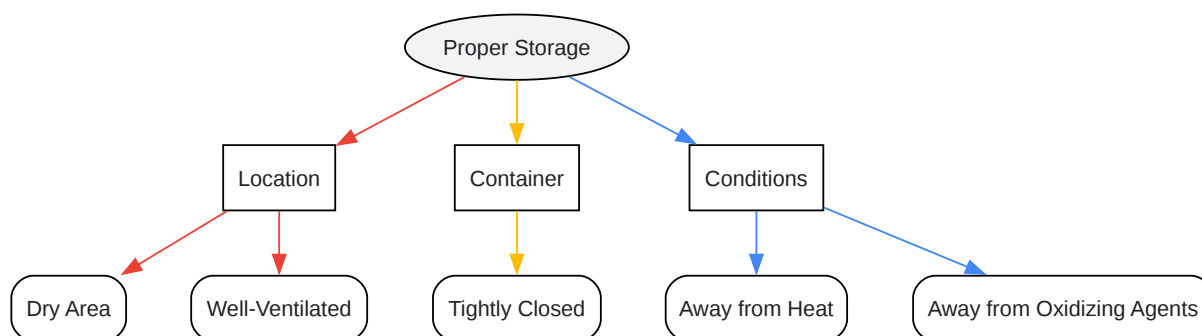
- Personal Precautions: Use personal protective equipment as required. Ensure adequate ventilation. Avoid contact with skin and eyes.[1]
- Environmental Precautions: Prevent the product from entering drains.[2]
- Containment and Cleaning:
 - Cover drains to prevent entry.[2]
 - Sweep up the spilled material and shovel it into suitable containers for disposal.[1]
 - Clean the affected area thoroughly.[2]



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Lanolin Spill Response Workflow

- Keep the container tightly closed.[1]
- Store in a dry and well-ventilated place.[1]
- Avoid excess heat and incompatible materials like strong oxidizing agents.[1]



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Lanolin Storage Conditions

Riboflavin (Vitamin B2)

Physical and Chemical Properties

Riboflavin is a yellow to orange-yellow crystalline powder with a slight odor.[3] It is a water-soluble vitamin.[4]

Property	Value
Physical State	Solid[3]
Appearance	Yellow to orange-yellow crystalline powder[3]
Molecular Weight	376.4 g/mol [3]
Solubility	Soluble in alkaline solution, limited water solubility[3][4]
Stability	Unstable to heat and light in alkaline solution. More stable in acidic solution.[3]

Hazard Identification and Toxicity

Riboflavin is not considered a hazardous substance.[2] High-dose riboflavin does not cause toxicity as excess amounts are excreted in the urine.[4] Intakes of riboflavin from food that are many times the RDA have no observable toxicity.[5]

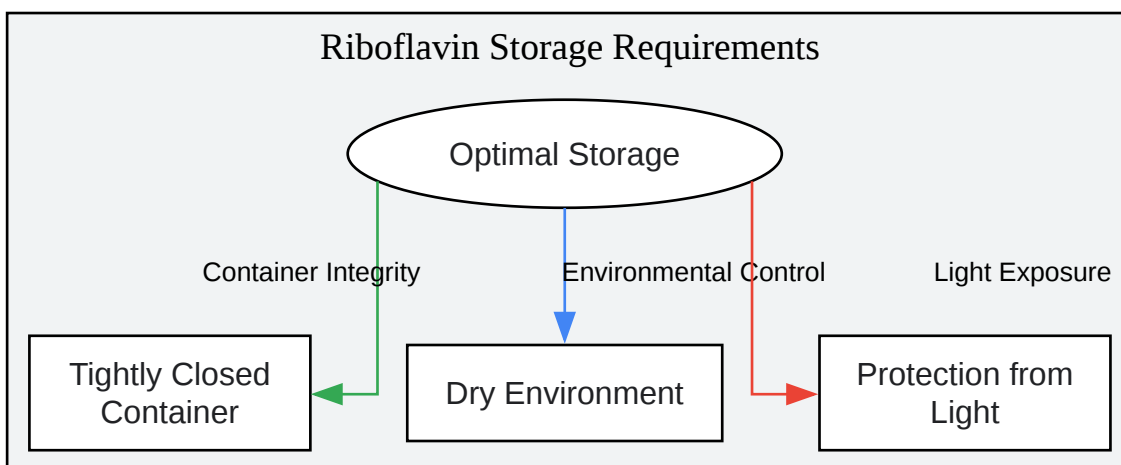
Endpoint	Result
Acute Toxicity	Low toxicity. A No-Observed-Adverse-Effect Level (NOAEL) of 410 mg/kg bw/day was based on effects on urinary specific gravity and volume in female rats.[6]
Genotoxicity	No mutagenic/genotoxic effects have been indicated in available studies.[6]
Skin/Eye Irritation	A 50% aqueous preparation was not irritating to the skin in rabbit studies.[6]

Experimental Protocols

Standard laboratory practices are sufficient for handling Riboflavin.

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses.

- Hand Protection: Wear protective gloves.
- Hygiene Measures:
 - Avoid inhalation of dust.[\[2\]](#)
 - After handling, wash hands thoroughly.
 - In case of skin contact, rinse the skin with water.[\[2\]](#)
 - In case of eye contact, rinse out with plenty of water.[\[2\]](#)
- If inhaled: Move the person to fresh air.[\[2\]](#)
- In case of skin contact: Take off contaminated clothing and rinse skin with water/shower.[\[2\]](#)
- In case of eye contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do so.[\[2\]](#)
- If swallowed: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[\[2\]](#)
- Store in a tightly closed container.
- Protect from light.[\[3\]](#)
- Store in a dry place.



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Riboflavin Storage Requirements

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